

Certificate of Analysis: Carfentrazone-ethyl-d5 - A Technical Overview

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Compound of Interest

Compound Name: Carfentrazon-ethyl-d5

CAS No.: 2140327-60-0

Cat. No.: B15559564

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This guide provides a detailed look into the typical data and methodologies presented in a Certificate of Analysis (CoA) for the isotopically labeled internal standard, Carfentrazone-ethyl-d5. This document is intended for researchers, analytical scientists, and professionals in drug development who utilize such standards for quantitative analysis.

Carfentrazone-ethyl-d5 is the deuterated analog of Carfentrazone-ethyl, a triazolone herbicide. [1] As an internal standard, it is crucial for achieving accurate quantification in analytical methods, such as chromatography, by correcting for analyte loss during sample preparation and instrumental analysis.

Chemical and Physical Properties

The fundamental identity and characteristics of Carfentrazone-ethyl-d5 are summarized below. This data is critical for ensuring the correct substance is being used and for accurate preparation of standard solutions.

Property	Value
Chemical Name	Ethyl(RS)-2-chloro-3-[2-chloro-5-[4-(difluoromethyl)-4,5-dihydro-3-methyl-5-oxo-1H-1,2,4-triazol-1-yl]-4-fluorophenyl]propionate-d5
Synonyms	Ethyl-d5 2-chloro-3-{2-chloro-5-[4-(difluoromethyl)-4,5-dihydro-3-methyl-5-oxo-1H-1,2,4-triazol-1-yl]-4-fluoro-phenyl}propionate
CAS Number	2140327-60-0[1][2]
Molecular Formula	C ₁₅ H ₉ D ₅ Cl ₂ F ₃ N ₃ O ₃ [1]
Molecular Weight	417.22 g/mol [1][2][3]
Accurate Mass	416.068[2]
Appearance	White to off-white solid (typical)
Storage Temperature	2-8°C[3]

Analytical Data

The purity and identity of the reference standard are paramount for its use in quantitative assays. The following table summarizes the typical analytical specifications for Carfentrazone-ethyl-d5.

Analysis	Specification	Method
Purity (Assay)	≥98.0%[3]	High-Performance Liquid Chromatography (HPLC)
Isotopic Purity	Report Value	Mass Spectrometry (MS)
Identity	Conforms to structure	¹ H NMR, Mass Spectrometry

Experimental Protocols

Detailed methodologies are employed to certify the quality of the reference standard. Below are representative protocols for the key analyses performed.

Purity Determination by High-Performance Liquid Chromatography (HPLC)

This method quantifies the purity of Carfentrazone-ethyl-d5 by separating it from any potential impurities.

- **Instrumentation:** A standard HPLC system equipped with a UV detector.
- **Column:** A C18 reverse-phase column is typically used.
- **Mobile Phase:** A gradient of acetonitrile and water (often with a modifier like formic acid) is a common choice for separating Carfentrazone-ethyl and related compounds.
- **Flow Rate:** A typical flow rate is 1.0 mL/min.
- **Detection:** UV detection at a wavelength where the analyte has maximum absorbance.
- **Quantification:** The purity is calculated based on the area percent of the main peak relative to the total peak area in the chromatogram.

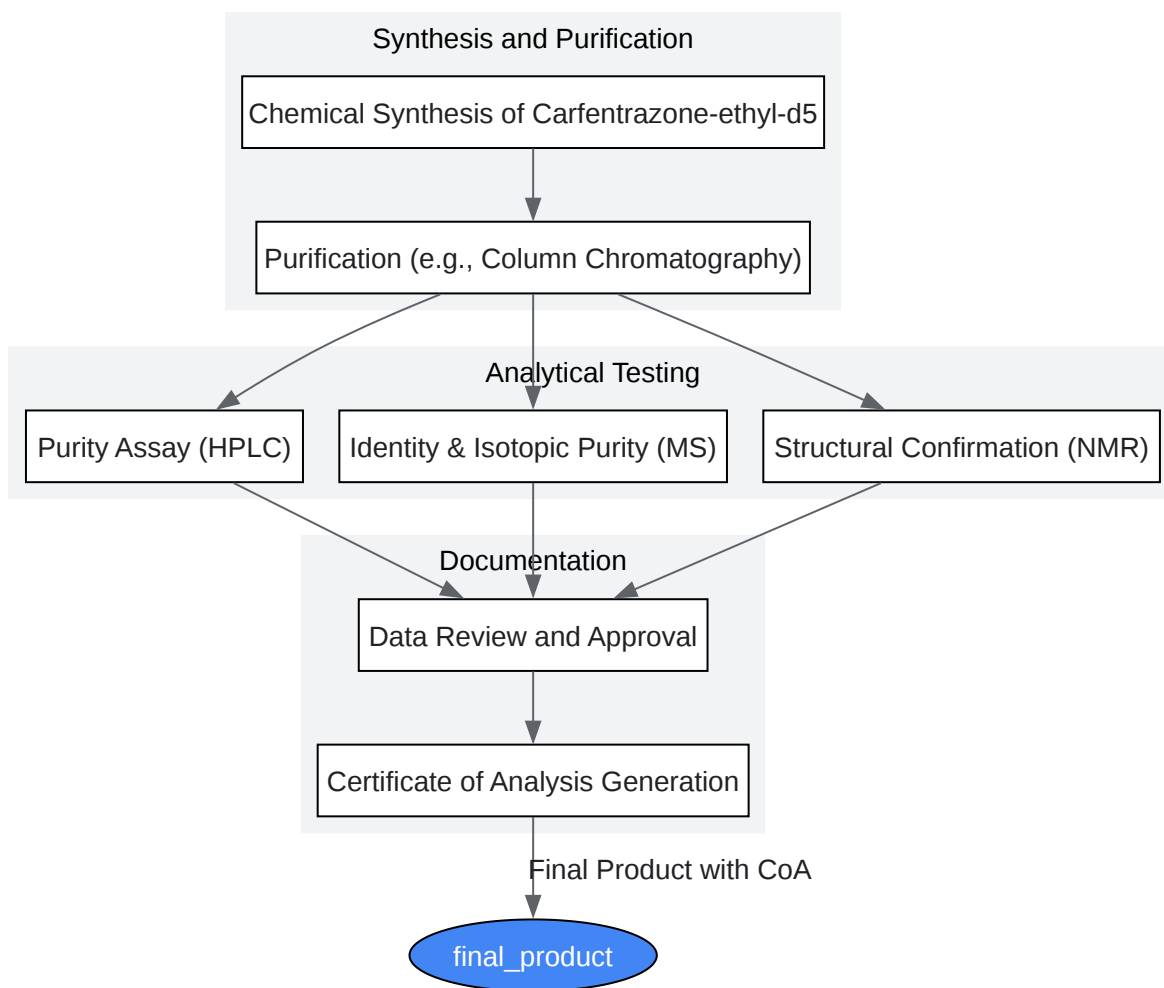
Identity Confirmation by Mass Spectrometry (MS)

Mass spectrometry is used to confirm the molecular weight of the compound and to support its structural identity.

- **Instrumentation:** A mass spectrometer, often coupled with a liquid chromatograph (LC-MS).
- **Ionization Mode:** Electrospray ionization (ESI) in positive mode is commonly used.
- **Analysis:** The instrument is scanned for the expected mass-to-charge ratio (m/z) of the protonated molecule $[M+H]^+$. The observed mass should be consistent with the calculated mass of the deuterated compound.

Workflow for Certification of Analysis

The following diagram illustrates the general workflow for the analysis and certification of a chemical reference standard like Carfentrazone-ethyl-d5.



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References

- [1. clearsynth.com \[clearsynth.com\]](https://clearsynth.com)
- [2. Carfentrazone Ethyl-d5 | CAS 2140327-60-0 | LGC Standards \[lgcstandards.com\]](#)
- [3. 唑啉草酯-d5 PESTANAL®, analytical standard | Sigma-Aldrich \[sigmaaldrich.com\]](#)
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